

Application of Mmp13-IN-2 in Cancer Cell Invasion Assays

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Compound of Interest

Compound Name: **Mmp13-IN-2**

Cat. No.: **B8685786**

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Application Note

Introduction

Matrix Metalloproteinase-13 (MMP-13), also known as collagenase-3, is a zinc-dependent endopeptidase that plays a crucial role in the degradation of the extracellular matrix (ECM).^[1] ^[2]^[3] MMP-13 exhibits high activity against type II collagen and is also capable of degrading a wide range of other ECM components, including type I and III collagens.^[1]^[4] Under normal physiological conditions, the expression and activity of MMP-13 are tightly regulated.^[1] However, its overexpression has been observed in various pathological conditions, including several types of cancer such as breast, lung, and oral squamous cell carcinoma.^[5]^[6]^[7] In the context of cancer, elevated MMP-13 activity is associated with increased tumor aggressiveness, invasion, and metastasis.^[2]^[5]^[6] By breaking down the ECM, MMP-13 facilitates the local invasion of tumor cells and their subsequent entry into blood and lymphatic vessels, leading to the formation of secondary tumors at distant sites.^[1]^[5]^[6] This makes MMP-13 a significant therapeutic target for anti-cancer drug development.^[2]^[5]

Mmp13-IN-2: A Potent and Selective Inhibitor

Mmp13-IN-2 is a highly potent and selective inhibitor of MMP-13.^[8] It demonstrates exceptional potency with an IC₅₀ value of 0.036 nM for MMP-13.^[8] Notably, **Mmp13-IN-2** exhibits high selectivity, being over 1500-fold more selective for MMP-13 compared to other MMPs such as MMP-1, -3, -7, -8, -9, -14, and TACE.^[8] This high selectivity is crucial for minimizing off-target effects in experimental settings and for potential therapeutic applications.

The ability of **Mmp13-IN-2** to effectively block the enzymatic activity of MMP-13 makes it an invaluable tool for studying the specific role of this proteinase in cancer biology.

Principle of the Cancer Cell Invasion Assay

The cancer cell invasion assay, often performed using a Boyden chamber or Transwell® system, is a widely used *in vitro* method to assess the invasive potential of cancer cells.[9][10] The assay utilizes a two-chamber system separated by a microporous membrane.[10] The membrane is coated with a layer of extracellular matrix components, such as Matrigel®, which mimics the basement membrane found *in vivo*.[9][10] Non-invasive cells are unable to penetrate this ECM layer, while invasive cells secrete proteases, including MMPs, to degrade the matrix and migrate through the pores to the lower chamber.[10]

The inclusion of **Mmp13-IN-2** in this assay allows researchers to specifically investigate the contribution of MMP-13 to cancer cell invasion. By treating cancer cells with **Mmp13-IN-2** and observing a subsequent reduction in their ability to traverse the Matrigel®-coated membrane, one can directly implicate MMP-13 activity in the invasive process. This provides a clear and quantifiable method to evaluate the efficacy of MMP-13 inhibition as a strategy to block cancer cell invasion.

Applications in Research and Drug Development

- Mechanism of Action Studies: Elucidate the specific role of MMP-13 in the metastatic cascade of various cancer types.
- Drug Screening: Screen for and characterize novel anti-cancer agents that target MMP-13 and inhibit cancer cell invasion.
- Validation of Therapeutic Targets: Validate MMP-13 as a therapeutic target for specific cancer subtypes.
- Understanding Drug Resistance: Investigate the role of MMP-13 in the development of resistance to anti-cancer therapies.

Quantitative Data

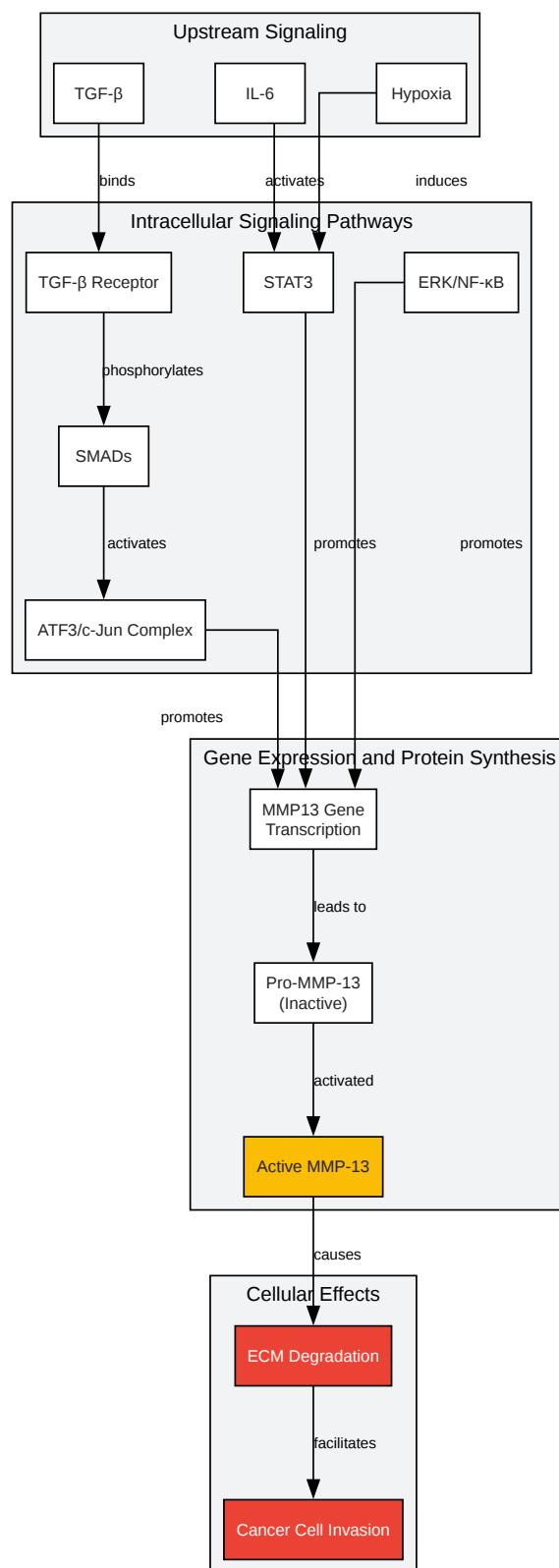
The following table summarizes the inhibitory activity of **Mmp13-IN-2** and provides context with other compounds targeting MMPs.

Inhibitor	Target(s)	IC50 Value	Assay Type	Cell Line(s)
Mmp13-IN-2	MMP-13	0.036 nM	Enzymatic Assay	N/A
Mmp13-IN-2	MMP-1, 3, 7, 8, 9, 14, TACE	>1500-fold selectivity over MMP-13	Enzymatic Assay	N/A
Lanthanide Compounds (e.g., EuCl ₃)	MMP-2, MMP-13, MT1-MMP	Micromolar range	Enzymatic Assay	N/A
Sauchinone	Akt-CREB-MMP13 signaling	Not specified	Proliferation, Migration, Invasion	Breast Cancer Cells
Various Synthetic Inhibitors	MMP-13	Ranging from nM to μM	Enzymatic and Cell-based Assays	Various

N/A: Not applicable or not specified in the provided search results.

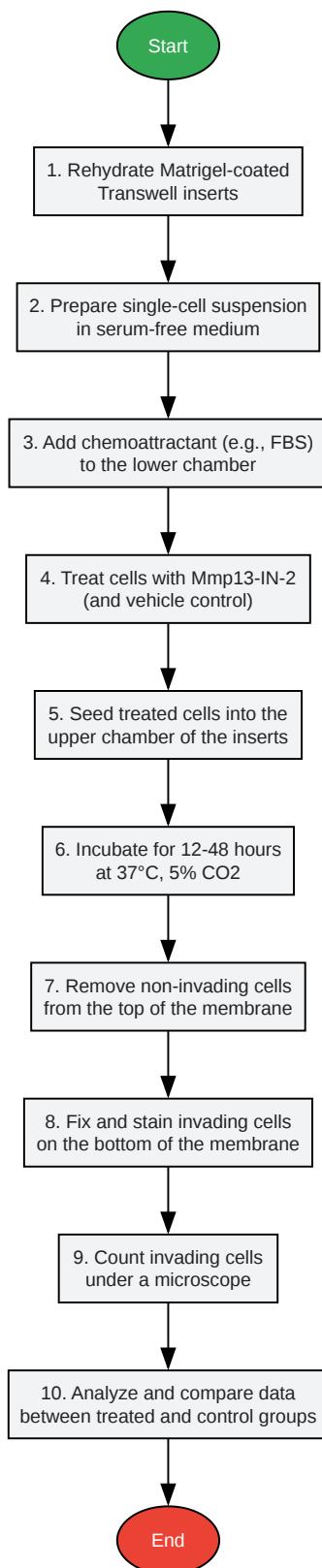
Diagrams

Below are diagrams illustrating key concepts related to the application of **Mmp13-IN-2** in cancer cell invasion assays.

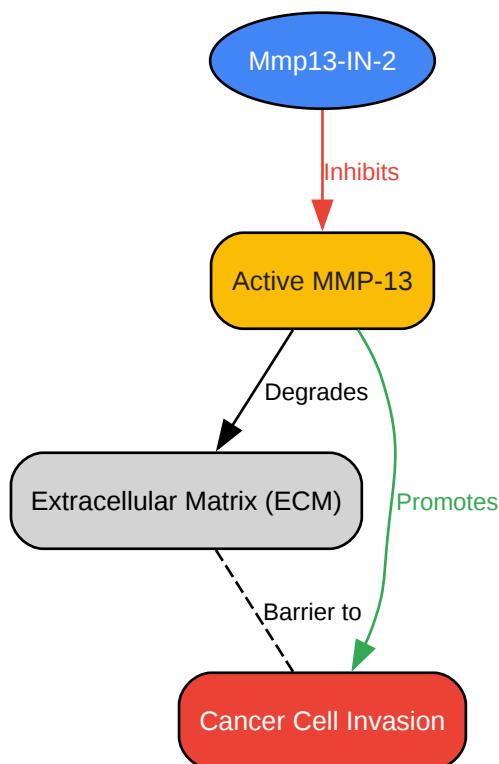


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Caption: Signaling pathways leading to MMP-13 mediated cancer cell invasion.

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Caption: Experimental workflow for a cancer cell invasion assay using **Mmp13-IN-2**.



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